

5-Methyl-3-hexanol: A Comprehensive Technical Review

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Compound of Interest

Compound Name: 5-Methyl-3-hexanol

Cat. No.: B1620177

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This technical guide provides an in-depth overview of **5-Methyl-3-hexanol**, a secondary alcohol with applications in various chemical research and development sectors. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, analytical methodologies, and stereoisomeric forms.

Core Chemical Identifiers and Properties

5-Methyl-3-hexanol is a chiral organic compound with the molecular formula $C_7H_{16}O$.^{[1][2][3]} It exists as a racemic mixture and as individual stereoisomers. The key identifiers and physicochemical properties are summarized in the tables below.

Table 1: Chemical Identifiers for **5-Methyl-3-hexanol** and its Stereoisomers

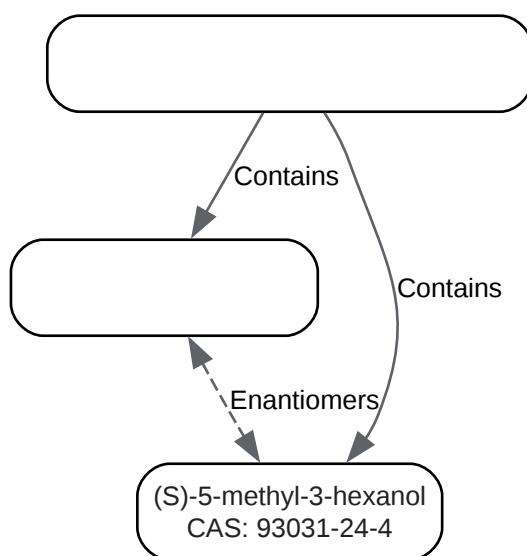
Identifier	5-Methyl-3-hexanol (Racemic)	(R)-5-methyl-3-hexanol	(S)-5-methyl-3-hexanol
CAS Number	623-55-2[1][4][5][6]	39003-07-1	93031-24-4[7]
Molecular Formula	C7H16O[1][2][3]	C7H16O	C7H16O[7]
Molecular Weight	116.20 g/mol [1][2]	116.2013 g/mol	116.2013 g/mol [7]
InChIKey	RGCZULIFYUPTAR-UHFFFAOYSA-N[1]	RGCZULIFYUPTAR-ZETCQYMHSA-N	RGCZULIFYUPTAR-SSDOTTWSA-N[7]

Table 2: Physicochemical Properties of **5-Methyl-3-hexanol**

Property	Value
Boiling Point	152.00 to 153.00 °C @ 760.00 mm Hg (est.)[1]
Vapor Pressure	1.282000 mmHg @ 25.00 °C (est.)[1]
Flash Point	125.00 °F TCC (51.60 °C) (est.)[1]
Density	0.816 g/cm ³ [8]
Refractive Index	1.4170[8]
Water Solubility	4725 mg/L @ 25 °C (est.)[1]
logP (Octanol/Water Partition Coefficient)	1.80340[8]

Stereoisomerism and Structural Relationships

The presence of a chiral center at the third carbon atom gives rise to two stereoisomers, (R)- and (S)-**5-methyl-3-hexanol**. The relationship between these isomers is depicted below.



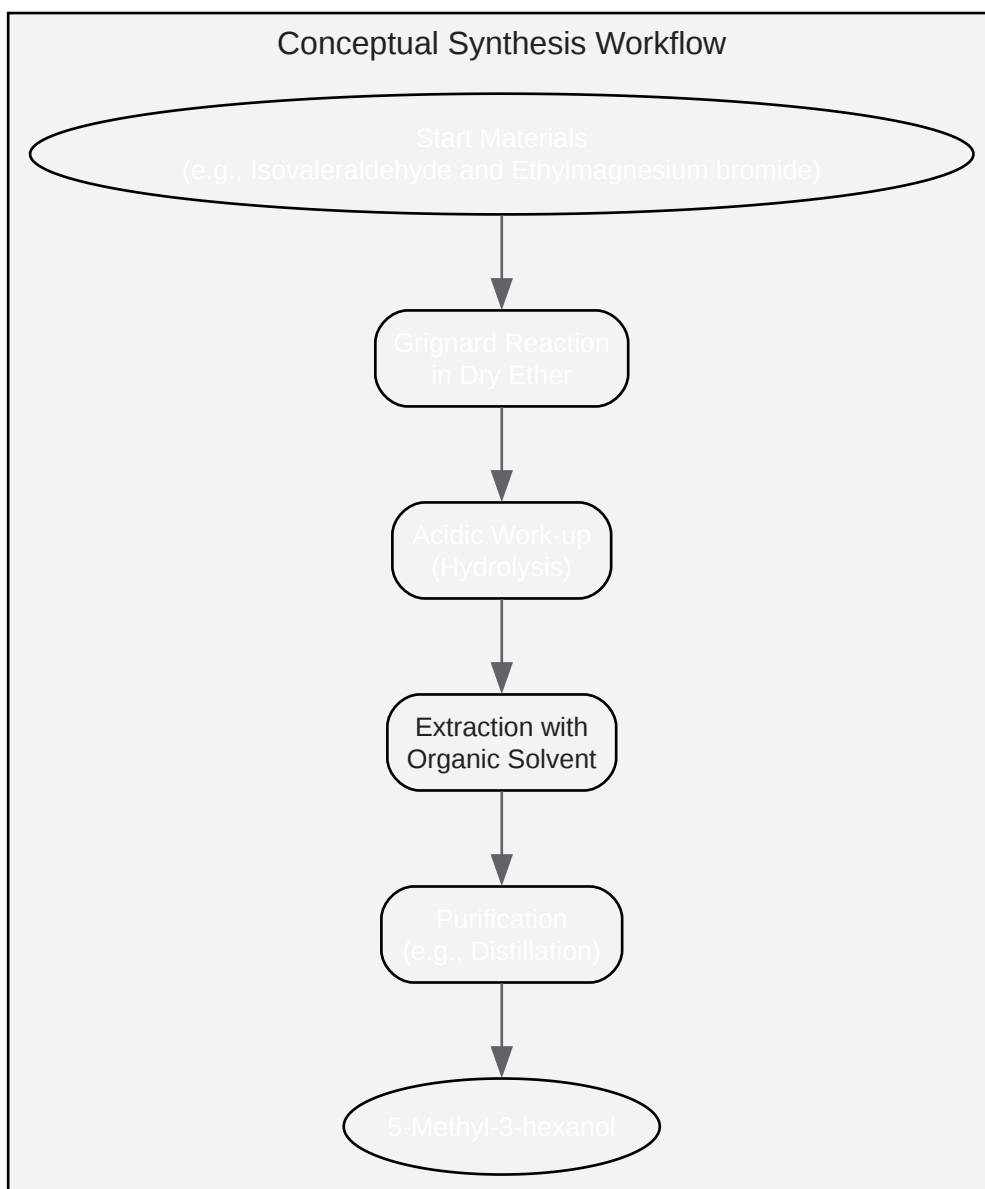
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Caption: Relationship between racemic **5-Methyl-3-hexanol** and its enantiomers.

Experimental Protocols

General Synthesis Approach

A plausible synthetic route for secondary alcohols like **5-Methyl-3-hexanol** involves the Grignard reaction. The following diagram illustrates a conceptual workflow for its synthesis.



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Caption: Conceptual workflow for the synthesis of **5-Methyl-3-hexanol**.

Analytical Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a key analytical technique for the identification and quantification of **5-Methyl-3-hexanol**. A general experimental protocol is outlined below.

Instrumentation: Agilent HP 5973 GC/MS or equivalent.[\[9\]](#)

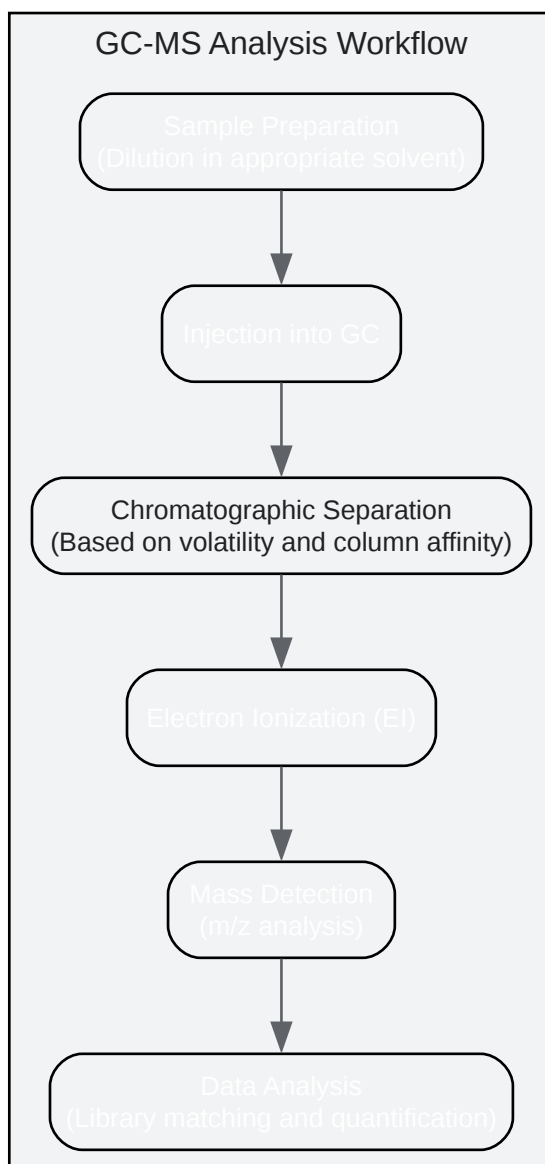
GC Parameters:

- Column: Zebron ZB-1, 20 m x 0.18 mm i.d., 0.18 μ m film thickness.[\[9\]](#)
- Carrier Gas: Helium, constant flow at 0.8 ml/min.[\[9\]](#)
- Oven Program: 40 °C for 2 min, then ramp at 15 °C/min to 300 °C.[\[9\]](#)
- Injection Temperature: 275 °C.[\[9\]](#)
- Split Ratio: 1:10.[\[9\]](#)

MS Parameters:

- Scan Mode: Full scan.
- Solvent Delay: 2 min.[\[9\]](#)

The following diagram illustrates the typical workflow for GC-MS analysis.



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Caption: General workflow for the GC-MS analysis of **5-Methyl-3-hexanol**.

Spectroscopic Data

A variety of spectroscopic data is available for the characterization of **5-Methyl-3-hexanol**. This includes ^1H NMR, ^{13}C NMR, IR, and mass spectrometry data.^{[7][10]} This information is crucial for structural elucidation and purity assessment.

Biological Activity

Currently, there is limited publicly available information regarding specific signaling pathways or detailed biological activities of **5-Methyl-3-hexanol**. It is characterized as a secondary alcohol. [11] Further research is required to elucidate its potential roles in biological systems.

Conclusion

This technical guide provides a summary of the key chemical and physical properties of **5-Methyl-3-hexanol**, along with a general overview of its synthesis and analysis. The provided data and workflows are intended to support researchers and scientists in their work with this compound. As a chiral secondary alcohol, **5-Methyl-3-hexanol** and its stereoisomers present opportunities for further investigation in various fields of chemistry and drug development.

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